

Physical and chemical properties of Cladosporide D

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Compound of Interest

Compound Name: *Cladosporide D*

Cat. No.: *B1246097*

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Cladosporide D: A Technical Guide for Researchers

For the attention of Researchers, Scientists, and Drug Development Professionals.

This technical guide provides a comprehensive overview of the known physical, chemical, and biological properties of **Cladosporide D**, a pentanorlanostane derivative isolated from *Cladosporium* sp. While research on this specific compound is limited, this document consolidates the available data to support further investigation and drug development efforts.

Physicochemical Properties

Cladosporide D is a triterpenoid natural product. Its fundamental properties are summarized below. Specific experimental data for properties such as melting point and solubility are not readily available in the current body of literature and await further characterization.

Property	Value	Source
Molecular Formula	C ₂₅ H ₃₈ O ₃	[1]
Molecular Weight	386.57 g/mol	[1]
Appearance	Data not available	
Melting Point	Data not available	
Solubility	Data not available	
Spectral Data (¹ H NMR, ¹³ C NMR, MS, IR)	Data not fully available in public literature. The primary literature suggests characterization by mass spectrometry and NMR, but specific shifts and spectra are not detailed in available abstracts.	

Biological Activity

Cladosporide D has been investigated for its antifungal properties, primarily against the opportunistic human pathogen *Aspergillus fumigatus*. There are, however, some conflicting reports in the literature regarding its efficacy.

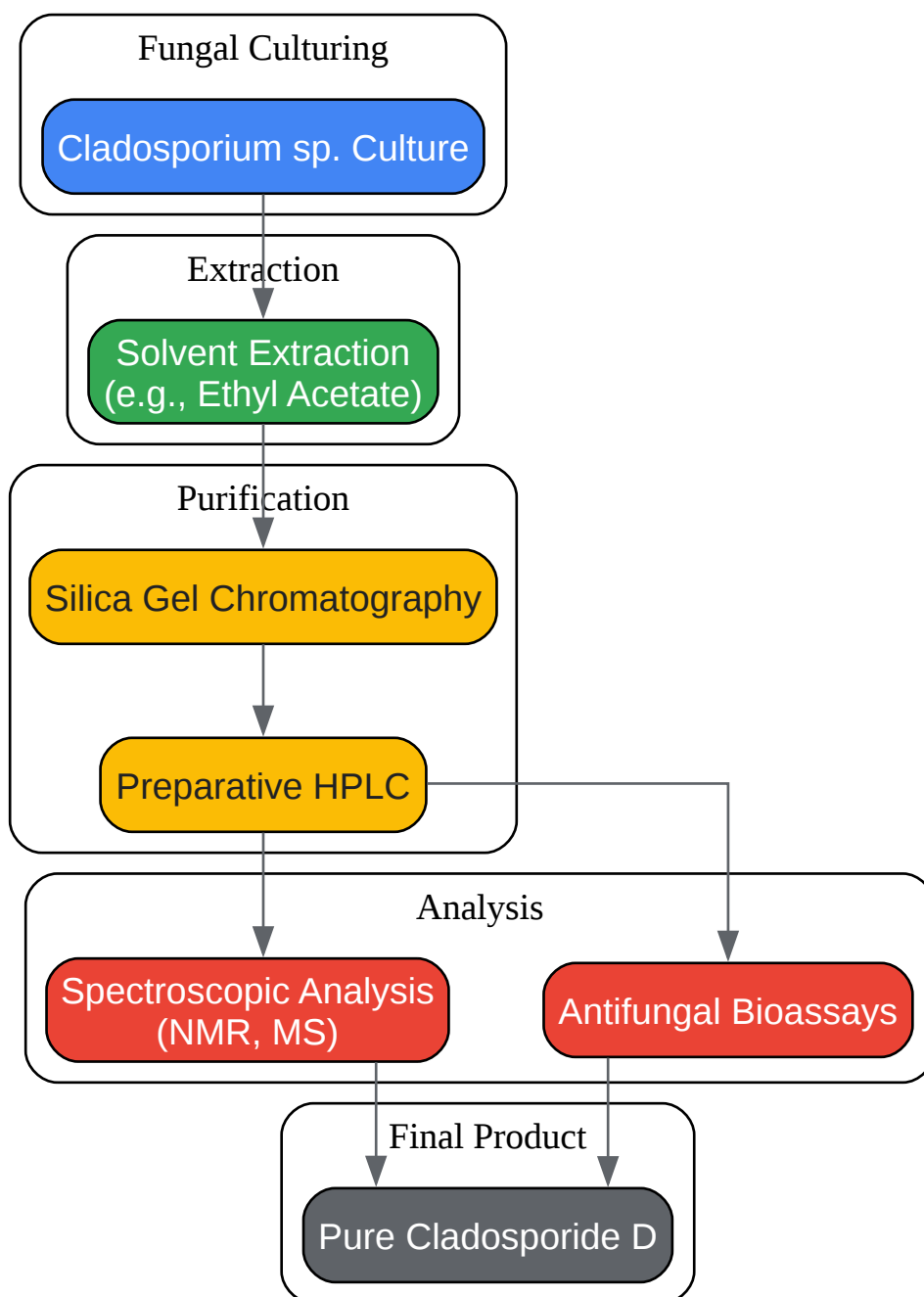
Biological Target	Activity	Remarks	Source
<i>Aspergillus fumigatus</i>	Antifungal activity reported.	The initial report of its isolation describes it as a characteristic antifungal agent against this fungus.	
Other Fungi/Microbes	Data not available		
Cytotoxicity	Data not available		

It is important to note the existence of a similarly named compound, "cladospolide D," which is a 12-membered macrolide with distinct antifungal properties.[2] Care should be taken to distinguish between these two natural products in future research.

Experimental Protocols

Isolation and Purification of Cladosporide D

The following is a generalized workflow for the isolation of pentanorlanostane derivatives from a fungal source, based on common natural product chemistry practices. The specific details of the protocol for **Cladosporide D** would be found in the primary literature.



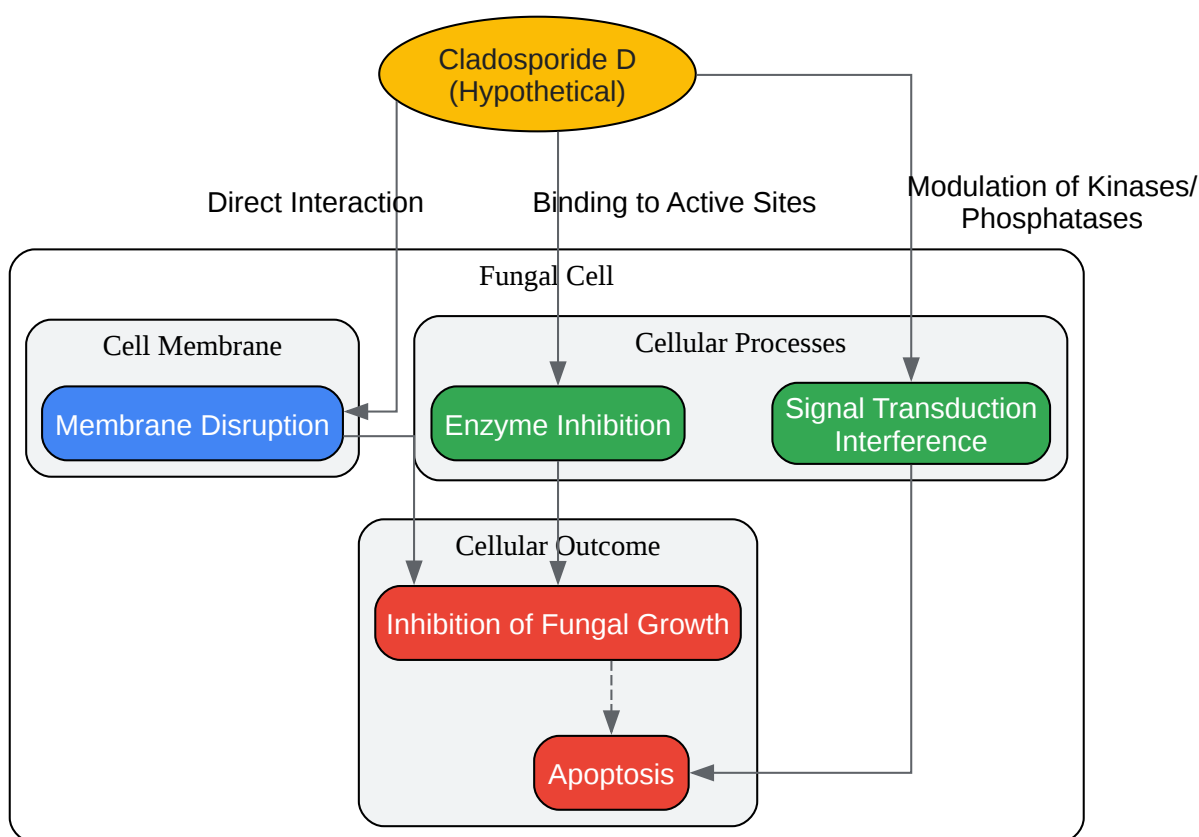
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A generalized workflow for the isolation and purification of **Cladosporide D**.

Potential Signaling Pathways and Mechanism of Action

The precise molecular mechanism of action for **Cladosporide D** has not been elucidated. However, based on the known antifungal activities of other triterpenoid compounds, a hypothetical mechanism can be proposed. Many antifungal triterpenoids are known to disrupt the fungal cell membrane integrity or interfere with key cellular processes.

The following diagram illustrates a speculative mechanism of action for a generic triterpenoid antifungal agent, which may provide a starting point for investigating **Cladosporide D**.



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